

# Proper Disposal of Methyl cis-9,10-methylenehexadecanoate: A Safety and Operational Guide

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## Compound of Interest

Compound Name: *Methyl cis-9,10-methylenehexadecanoate*

Cat. No.: *B3132009*

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This guide provides essential safety information and detailed procedures for the proper disposal of **Methyl cis-9,10-methylenehexadecanoate** (CAS No. 36254-90-7), ensuring the safety of laboratory personnel and compliance with environmental regulations. This document is intended for researchers, scientists, and drug development professionals who handle this substance.

## Key Safety and Physical Properties

While **Methyl cis-9,10-methylenehexadecanoate** is generally not classified as a hazardous substance, adherence to standard laboratory safety protocols is crucial.<sup>[1]</sup> The following table summarizes key quantitative data from safety data sheets.

Property	Value	Source
CAS Number	36254-90-7	[2][3]
Molecular Formula	C <sub>18</sub> H <sub>34</sub> O <sub>2</sub>	[2][3]
Molecular Weight	282.46 g/mol	[2]
Boiling Point	192 °C (378 °F) at 5 hPa	
Density	0.889 g/mL at 25 °C (77 °F)	
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0	[1]
Oral LD50 (rat)	>5 g/kg	[4]

## Experimental Protocol: Disposal Procedure

The following step-by-step protocol outlines the recommended procedure for the safe disposal of **Methyl cis-9,10-methylenehexadecanoate**. This protocol is based on a conservative approach derived from safety data sheet recommendations, prioritizing safety and environmental protection.

### Materials Required:

- Appropriate personal protective equipment (PPE): safety glasses, gloves, and a lab coat.
- Liquid-absorbent material (e.g., Chemizorb®, vermiculite, or sand).
- Sealable, labeled waste container.
- Access to a designated chemical waste disposal service.

### Procedure:

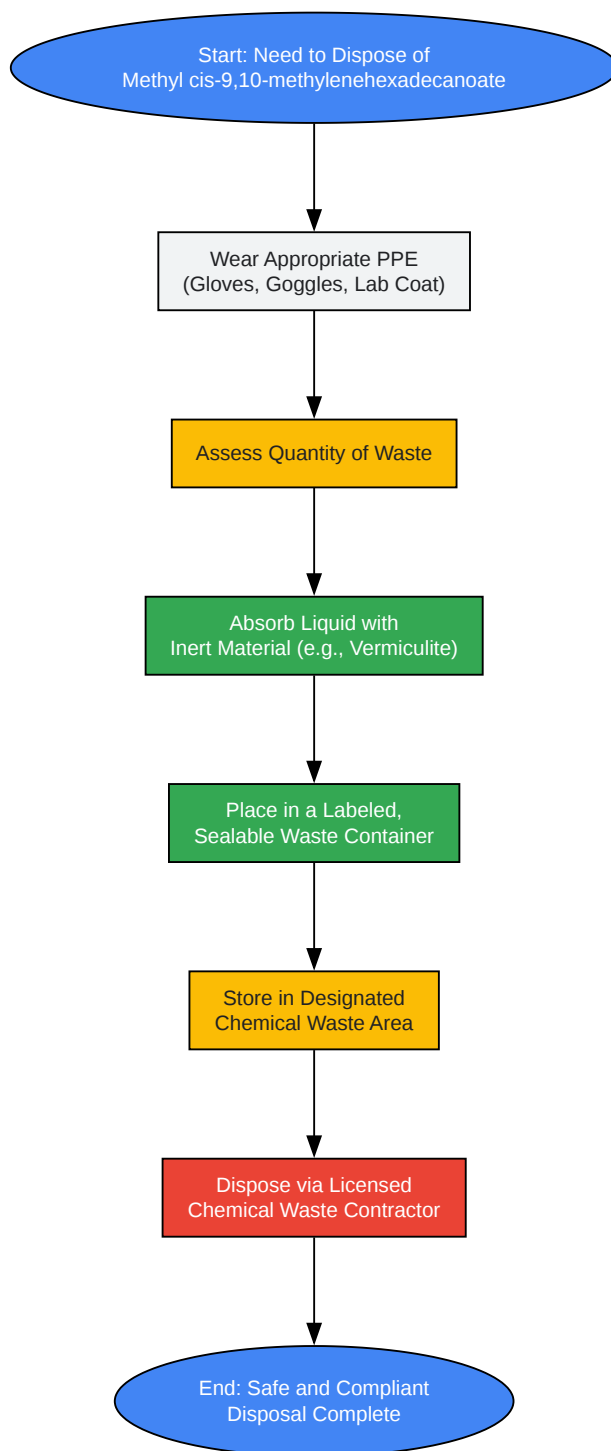
- Wear Appropriate PPE: Before handling the chemical, ensure you are wearing safety glasses, chemical-resistant gloves, and a lab coat.
- Assess the Quantity: Determine the amount of **Methyl cis-9,10-methylenehexadecanoate** to be disposed of. While some sources suggest that very small quantities may be disposed

of with household waste, it is best practice to treat all quantities as chemical waste.<sup>[1]</sup>

- **Absorb Liquid Waste:** For liquid forms of the compound, carefully pour it onto a liquid-absorbent material. Ensure there is enough absorbent material to fully contain the liquid.
- **Package the Waste:** Place the absorbent material containing the chemical into a sealable and appropriately labeled waste container. The label should clearly identify the contents as "**Methyl cis-9,10-methylenehexadecanoate** waste."
- **Clean the Area:** Thoroughly clean the area where the disposal procedure was carried out.
- **Arrange for Professional Disposal:** Store the sealed waste container in a designated chemical waste storage area. Arrange for pickup and disposal by a licensed chemical waste management company in accordance with local, state, and federal regulations.
- **Avoid Environmental Release:** Do not allow the substance to enter sewers, surface water, or ground water, as it is considered slightly hazardous to aquatic environments.<sup>[1]</sup>

## Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Methyl cis-9,10-methylenehexadecanoate**.



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Caption: Disposal workflow for **Methyl cis-9,10-methylenehexadecanoate**.

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